Application Note: Chromatographic Isolation and Purification of Vilazodone Carboxylic Acid

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Compound of Interest	
Compound Name:	*Vilazodone carboxylic acid*
CAS No.:	*163521-19-5*
Cat. No.:	*B113504*

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Introduction

Vilazodone, an antidepressant agent, is a selective serotonin reuptake inhibitor and a partial agonist of the 5-HT1A receptor. During its synthesis and under certain storage conditions, impurities and degradation products can form. One such critical variant is **Vilazodone Carboxylic Acid**, also known as 5-(4-(4-(5-cyano-1H-indol-3-yl) butyl) piperazin-1-yl) benzofuran-2-carboxylic acid. This compound is a significant alkaline degradation product and can also be a process-related impurity.[1][2] The isolation and purification of this carboxylic acid derivative are essential for its use as a reference standard in purity assays and for further toxicological studies. This application note provides a detailed protocol for the chromatographic isolation and purification of **vilazodone carboxylic acid**.

Data Presentation

The following table summarizes the key quantitative parameters for the chromatographic purification of **vilazodone carboxylic acid**.

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Parameter	Value	Reference
Analytical HPLC		
Column	Inertsil ODS 3V C18 (250mm x 4.6mm, 5µm)	[2]
Mobile Phase A	0.05% v/v Trifluoroacetic acid in water: Methanol (80:20)	[2]
Mobile Phase B	Acetonitrile: Methanol (80:20)	[2]
Flow Rate	1.0 mL/min	[2]
Detection Wavelength	241 nm	[2]
Column Temperature	45.0 °C	[2]
Injection Volume	10 µL	[2]
Preparative HPLC		
Column	X-bridge (Waters) C18 (150mm x 30mm, 5µm)	[2]
Mobile Phase A	0.1% w/v Ammonium acetate in water	[2]
Mobile Phase B	Acetonitrile	[2]
Flow Rate	40 mL/min	[2]
Detection Wavelength	241 nm	[2]
Purity of Isolated Product	> 99%	[2]

Experimental Protocols

This section details the methodologies for the generation, isolation, and purification of **vilazodone carboxylic acid**.

1. Generation of **Vilazodone Carboxylic Acid** via Alkaline Degradation

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This protocol describes the forced degradation of vilazodone to generate the carboxylic acid derivative.

- Materials:
  - Vilazodone drug substance
  - 0.5 N Sodium hydroxide solution
  - 0.5 N Hydrochloric acid solution
  - Methanol (HPLC grade)
  - 100 mL round-bottom flask
  - Reflux condenser
  - Constant temperature water bath
  - 0.45 µm filter paper
- Procedure:
  - Accurately weigh approximately 0.1 g of vilazodone and transfer it to a 100 mL round-bottom flask.[2]
  - Add 25 mL of 0.5 N sodium hydroxide solution to the flask.[2]
  - Fit the flask with a reflux condenser and place it in a constant temperature water bath set at 100 °C.[2]
  - Reflux the mixture for 2 hours.[2]
  - After 2 hours, remove the flask from the water bath and allow it to cool to room temperature.[2]
  - Neutralize the solution with 0.5 N hydrochloric acid.[2]

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- Transfer the neutralized solution to a 100 mL volumetric flask and dilute to the mark with methanol.[2]
- Filter the solution through a 0.45 µm filter paper before proceeding to HPLC analysis and purification.[2]

2. Chromatographic Isolation and Purification

This protocol outlines the use of preparative HPLC for the isolation of the generated **vilazodone carboxylic acid**.

- Instrumentation and Conditions:
  - Preparative HPLC System: Waters system with a UV detector, or equivalent.
  - Column: X-bridge (Waters) C18 (150mm x 30mm) preparative column with 5 µm particle size.[2]
  - Mobile Phase A: 0.1% w/v ammonium acetate in water.[2]
  - Mobile Phase B: Acetonitrile.[2]
  - Gradient Elution:
    - 0-5 min: 35% B
    - 5-15 min: 35-45% B
    - 15-20 min: 45% B
    - 20-22 min: 45-35% B
    - 22-30 min: 35% B[2]
  - Flow Rate: 40 mL/min.[2]
  - Detection: 241 nm.[2]
  - Injection Volume: Sufficient volume of the filtered, degraded solution.

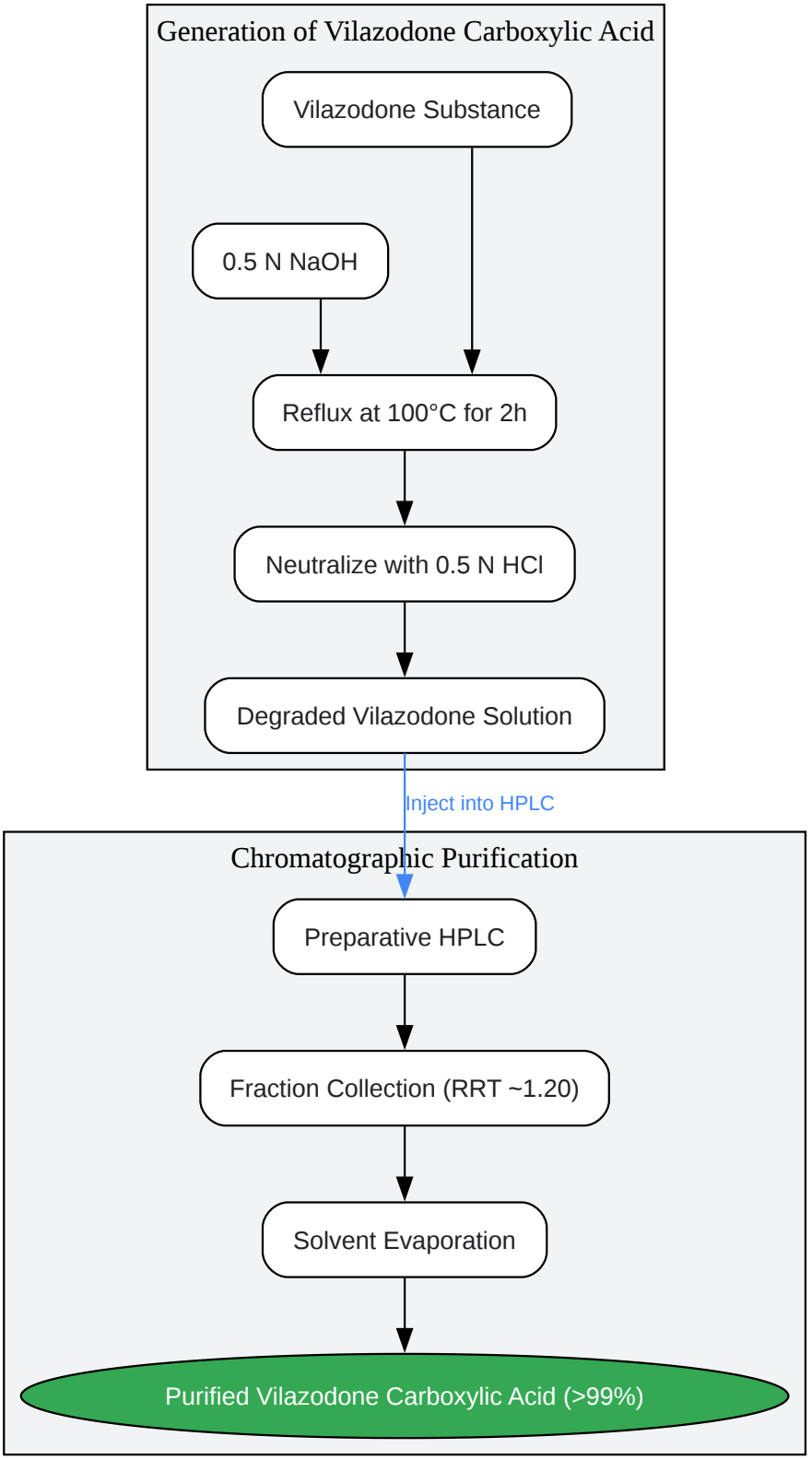
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- Procedure:
  - Equilibrate the preparative HPLC system with the initial mobile phase composition (65% A, 35% B).
  - Inject the prepared vilazodone degradation solution onto the column.
  - Monitor the chromatogram and collect the fractions corresponding to the **vilazodone carboxylic acid** peak. The degradation product has a relative retention time (RRT) of approximately 1.20 with respect to vilazodone under analytical HPLC conditions.[2]
  - Pool the collected fractions containing the pure compound.
  - Concentrate the pooled fractions using a rotary evaporator to remove the solvents.[2]
  - Dry the resulting solid to obtain the purified **vilazodone carboxylic acid**.
  - Confirm the purity of the isolated solid using analytical HPLC. The purity should be greater than 99%.[2]

Mandatory Visualization

The following diagrams illustrate the key processes described in this application note.

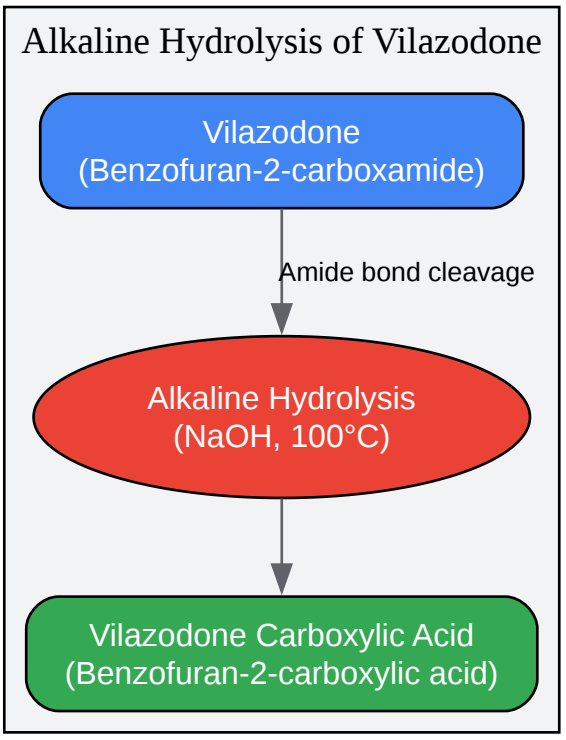
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Caption: Workflow for the generation and purification of **vilazodone carboxylic acid**.

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Caption: Signaling pathway of vilazodone degradation to its carboxylic acid.

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